

Introduction: The Nature of Intermolecular Forces in Non-Polar Alkanes

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Compound of Interest

Compound Name: Methane;octane

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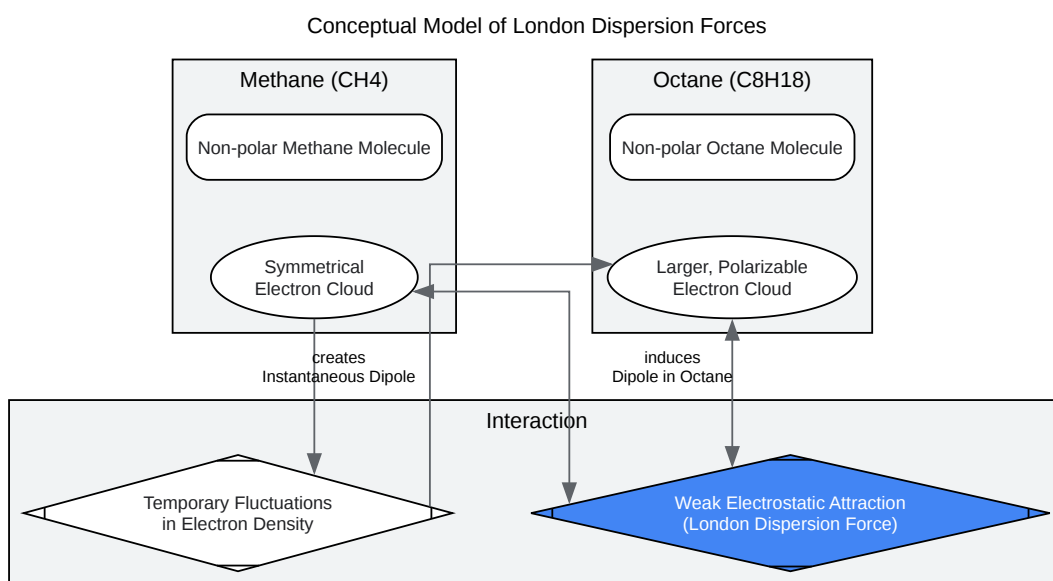
Methane (CH_4) and octane (C_8H_{18}) are both non-polar alkanes, which are acyclic saturated hydrocarbons composed solely of carbon and hydrogen atoms.[1] The interactions between these molecules are governed by weak intermolecular forces, as there is no significant bond polarity due to the small electronegativity difference between carbon and hydrogen.[2][3] Consequently, the only attractions between neighboring alkane molecules are van der Waals forces, specifically London dispersion forces.[2][4] These forces, while individually weak (ranging from 0.1-5 kJ/mol), are additive and their cumulative effect significantly influences the physical properties of these substances.[5]

The strength of London dispersion forces is dependent on the size and surface area of the molecules.[5][6] As the number of carbon atoms in an alkane chain increases, so does its molecular size and surface area, leading to stronger intermolecular attractions.[6] This directly explains why methane, with a single carbon atom, is a gas at room temperature, while octane, with eight carbon atoms, is a liquid.[7] The boiling point of alkanes steadily increases with molecular weight due to this increase in the strength of van der Waals forces.[6] For instance, the boiling point of methane is -161.5°C , whereas the boiling point of decane ($\text{C}_{10}\text{H}_{22}$) is 174°C . [6]

Dominant Intermolecular Interaction: London Dispersion Forces

The primary intermolecular force between methane and octane molecules is the London dispersion force.^{[2][6][8]} This force arises from temporary, fluctuating dipoles in the electron clouds of the molecules. Even though alkanes are non-polar on average, the constant movement of electrons can create a transient, instantaneous dipole in one molecule. This temporary dipole can then induce a corresponding dipole in a neighboring molecule, resulting in a weak electrostatic attraction.^[9]

Because methane is a small, symmetrical molecule and octane is a larger, linear-chain molecule, the interaction is characterized by the attraction between the transient dipole of a methane molecule and the induced dipole on a segment of the much larger octane molecule. The larger surface area of octane allows for more significant areas of contact and, therefore, stronger cumulative dispersion forces compared to the interactions between methane molecules themselves.^[5]



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A diagram illustrating the formation of London dispersion forces.

Quantitative Analysis of Methane-Octane Interactions

The interactions between methane and octane have been quantified through various experimental and computational methods. Key data points include solubility, enthalpy of solution, and interfacial tension.

Solubility Data

The solubility of methane in octane is a direct measure of the favorability of the intermolecular interactions. Experimental data on the mole fraction solubility of methane in octane at various temperatures and a partial pressure of 101.325 kPa (1 atm) are presented below.

Temperature (K)	Mole Fraction Solubility ($\times 10^{-3}$)	Partial Molar Gibbs Energy of Solution (kJ/mol)
273.15	Value not provided	Value not provided
283.15	Value not provided	Value not provided
293.15	Value not provided	Value not provided
298.15	5.57	13.109 (calculated for heptane)
303.15	Value not provided	13.412 (calculated for heptane)
313.15	Value not provided	14.017 (calculated for heptane)

Table 1: Tentative solubility values for methane in octane. Data is limited, with the value at 298.15 K being the primary experimental point reported in one study.^[10] Gibbs energy values are shown for the similar methane-heptane system for context.

Additional studies have measured methane solubility in octane + ethanol mixtures at significantly higher pressures.^[11]

Thermodynamic Data

The enthalpy of solution provides insight into the energy changes that occur when methane dissolves in octane. The process involves overcoming methane-methane and octane-octane interactions and forming new methane-octane interactions.

Thermodynamic Parameter	Reported Value (kJ/mol)	Source Study
Enthalpy of Solution (ΔH_{sol})	-2.97	Wilcock et al.
Enthalpy of Solution (ΔH_{sol})	-4.16	Hayduk and Buckley

Table 2: Enthalpy of solution for methane in octane. The differing values highlight experimental variability.[\[10\]](#)

Interfacial Tension

The interfacial tension (IFT) between methane and octane is another important parameter that depends on intermolecular forces. Studies have shown that the IFT decreases with increasing temperature and pressure, indicating that these conditions weaken the net intermolecular interactions at the interface.[\[12\]](#) Methane has been shown to be more preferentially adsorbed on octane than on water.[\[12\]](#)

Experimental Protocols for Characterization

A variety of experimental techniques are employed to measure the physical properties that arise from methane-octane intermolecular forces.

Measurement of Gas Solubility

The solubility of methane in octane can be determined using volumetric or gas-liquid chromatography (GLC) methods.

- Principle: A known volume of the solvent (octane) is brought into equilibrium with the gas (methane) at a specific temperature and pressure. The amount of gas that dissolves in the liquid phase is then measured.
- Methodology (Simplified Volumetric Method):
 - A precise volume of degassed octane is introduced into a thermostatted equilibrium cell.
 - Methane gas is introduced into the cell at a controlled pressure.

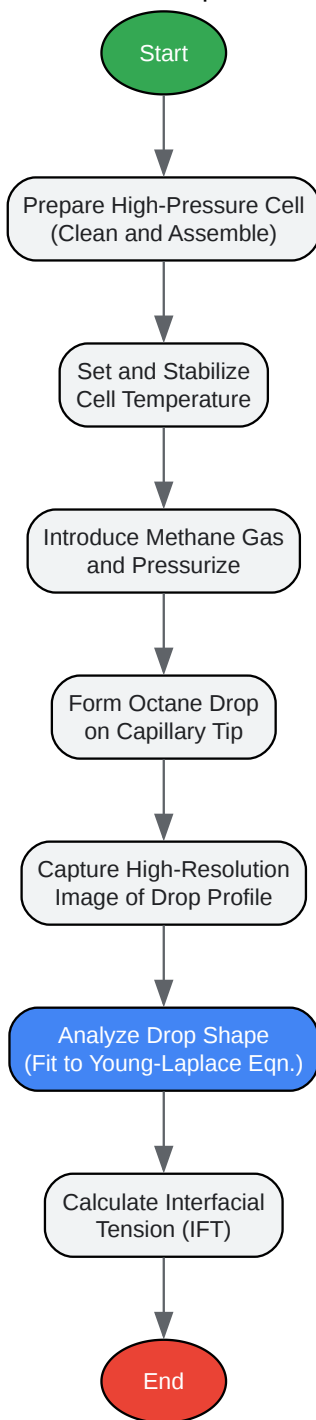
- The system is agitated (e.g., stirred or rocked) for a sufficient time to reach phase equilibrium.
- The volume of undissolved gas is measured, and the change from the initial volume allows for the calculation of the amount of methane absorbed by the octane.
- The mole fraction solubility is calculated from the amount of dissolved methane and the known amount of octane.

Interfacial Tension Measurement (Pendant-Drop Method)

The pendant-drop method is a common technique for measuring the interfacial tension between a gas and a liquid under various conditions.

- Principle: The shape of a drop of liquid (octane) suspended from the tip of a needle in a pressurized chamber of gas (methane) is determined by the balance between gravitational forces and surface/interfacial tension.
- Methodology:
 - An experimental cell is filled with methane and pressurized to the desired level. The temperature is precisely controlled.
 - A drop of octane is formed at the tip of a capillary needle inside the cell.
 - A high-resolution camera captures the profile of the pendant drop.
 - Image analysis software fits the drop shape to the Young-Laplace equation to determine the interfacial tension.

Workflow for Pendant-Drop IFT Measurement



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A simplified workflow for determining methane-octane interfacial tension.

Computational Approaches

Computational chemistry provides powerful tools for investigating intermolecular forces at the molecular level. Density Functional Theory (DFT) and molecular dynamics simulations are used to model the interactions between methane and other molecules.^{[13][14]} These studies can calculate interaction energies, binding energies, and predict thermodynamic properties.^{[15][16]} For alkane mixtures, united-atom forcefields are often used in simulations to model vapor-liquid equilibrium phase diagrams with reasonable agreement with experimental data.^[17] While many computational studies focus on the activation of methane's C-H bond by metal complexes, the underlying principles are used to understand the weaker van der Waals interactions with solvents like octane.^{[13][18][19]}

Conclusion

The intermolecular forces between methane and octane are exclusively London dispersion forces, a type of van der Waals interaction. The significant difference in molecular size between the two alkanes leads to a substantial difference in the magnitude of these forces, dictating their physical states at standard conditions. Quantitative data from solubility and interfacial tension experiments, combined with thermodynamic parameters like the enthalpy of solution, provide a comprehensive picture of these weak but crucial interactions. The methodologies outlined herein represent standard approaches for characterizing the physicochemical behavior of such non-polar systems, which is fundamental knowledge for applications ranging from petrochemical engineering to solvent modeling in drug development.

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